

A Technical Guide to Octylbenzene-d22 for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Octylbenzene-d22

Cat. No.: B15557934

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An in-depth examination of the commercial sources, technical specifications, and analytical applications of **Octylbenzene-d22**, a crucial deuterated internal standard for mass spectrometry.

This technical guide provides a comprehensive overview of **Octylbenzene-d22**, a perdeuterated aromatic hydrocarbon, for researchers, scientists, and drug development professionals. Its primary application is as an internal standard in quantitative analysis, particularly in gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) methodologies. The near-identical physicochemical properties to its non-deuterated counterpart, n-octylbenzene, allow it to effectively compensate for variations during sample preparation and analysis, thereby enhancing the accuracy and precision of quantitative results.

Commercial Suppliers and Product Specifications

Octylbenzene-d22 is available from several reputable chemical suppliers specializing in stable isotope-labeled compounds. The following tables summarize the key product specifications from prominent vendors.

Table 1: General Product Information

Supplier	Product Name	Catalog Number	CAS Number
Pharmaffiliates	n-Octylbenzene D22	PA PST 011290	1219799-28-6
LGC Standards	n-Octylbenzene-d22	TRC-N272852 / CDN-D-6740	1219799-28-6
C/D/N Isotopes	n-Octylbenzene-d22	D-6740	1219799-28-6

Table 2: Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₄ D ₂₂	LGC Standards[1][2], C/D/N Isotopes[3]
Molecular Weight	212.46 g/mol	Pharmaffiliates[4], LGC Standards[1][2], C/D/N Isotopes[3]
Isotopic Enrichment	≥98 atom % D	C/D/N Isotopes[3]
Appearance	Colorless Liquid	Thermo Fisher Scientific[5]
Boiling Point	261 - 263 °C	Thermo Fisher Scientific[5][6]
Melting Point	-36 °C	Thermo Fisher Scientific[5][6]
Flash Point	107 °C	Thermo Fisher Scientific[5][6]
Storage Conditions	2-8°C Refrigerator or Room Temperature	Pharmaffiliates[4], C/D/N Isotopes[3]
Stability	Stable under recommended storage conditions	C/D/N Isotopes[3]

The Role of Deuterated Internal Standards in Quantitative Analysis

In quantitative analytical methods, particularly those involving complex matrices such as biological fluids or environmental samples, the use of a stable isotope-labeled internal standard (SIL-IS) is considered the gold standard.[4] Deuterated standards, like **Octylbenzene-d22**, are chemically almost identical to the analyte of interest (the non-deuterated analog). This similarity ensures that the internal standard and the analyte behave in a nearly identical manner during sample extraction, derivatization, and chromatographic separation.

The key advantage of using a deuterated internal standard is its ability to compensate for various sources of analytical error, including:

- **Matrix Effects:** Variations in the sample matrix can enhance or suppress the ionization of the analyte in the mass spectrometer, leading to inaccurate quantification. A co-eluting deuterated standard experiences the same matrix effects, allowing for accurate correction.
- **Sample Preparation Variability:** Losses of the analyte during extraction, cleanup, and concentration steps are mirrored by the internal standard.
- **Instrumental Variability:** Fluctuations in injection volume and instrument response are normalized by referencing the analyte's signal to that of the internal standard.

Experimental Protocols: A Representative GC-MS Method for Aromatic Hydrocarbon Analysis

While a specific, published method detailing the use of **Octylbenzene-d22** is not readily available, a representative experimental protocol can be adapted from established methods for the analysis of aromatic hydrocarbons in complex matrices, such as ASTM D5769 for the determination of benzene and total aromatics in gasoline.[7] **Octylbenzene-d22** is a suitable internal standard for the quantification of other alkylated aromatic hydrocarbons.

Objective: To quantify the concentration of a target aromatic hydrocarbon analyte in a complex organic matrix (e.g., environmental water sample or fuel) using GC-MS with **Octylbenzene-d22** as an internal standard.

1. Materials and Reagents:

- **Solvents:** Dichloromethane (DCM), Hexane (HPLC grade or higher)

- Analyte Standard: A certified reference material of the target aromatic hydrocarbon.
- Internal Standard (IS): **Octylbenzene-d22**.
- Sample Matrix: The sample to be analyzed (e.g., water, soil extract, fuel).

2. Standard Preparation:

- Internal Standard Stock Solution: Prepare a stock solution of **Octylbenzene-d22** in dichloromethane at a concentration of 100 µg/mL.
- Analyte Stock Solution: Prepare a stock solution of the target analyte in dichloromethane at a concentration of 100 µg/mL.
- Calibration Standards: Prepare a series of calibration standards by spiking a clean matrix (or solvent) with known concentrations of the analyte stock solution and a constant concentration of the internal standard stock solution. A typical calibration curve might include 5-7 concentration levels.

3. Sample Preparation (Liquid-Liquid Extraction for Water Samples):

- To a 1 L water sample, add a known amount of the **Octylbenzene-d22** internal standard stock solution.
- Extract the sample with two 50 mL portions of dichloromethane in a separatory funnel.
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.

4. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
 - Column: A non-polar capillary column, such as a 30 m x 0.25 mm ID x 0.25 µm film thickness DB-5ms or equivalent.
 - Inlet: Splitless injection at 280°C.

- Oven Program: 40°C (hold for 2 min), ramp to 280°C at 10°C/min, hold for 5 min.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) to enhance sensitivity and selectivity. Monitor characteristic ions for both the analyte and **Octylbenzene-d22**. For **Octylbenzene-d22**, characteristic ions would be selected from its mass spectrum.

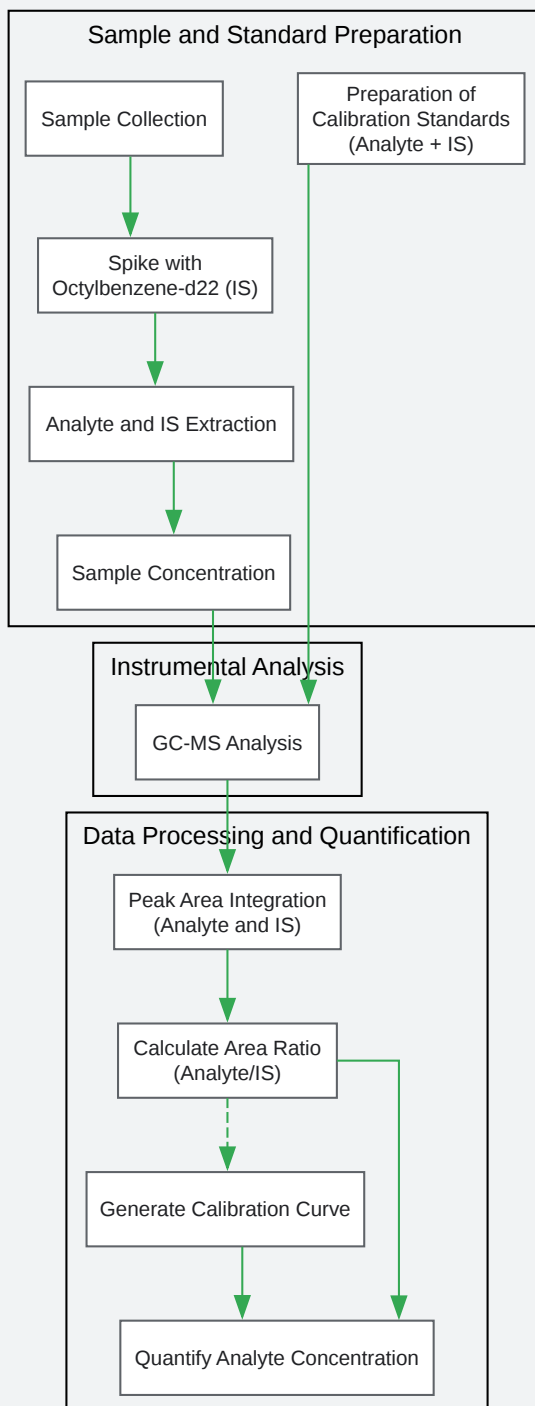
5. Data Analysis:

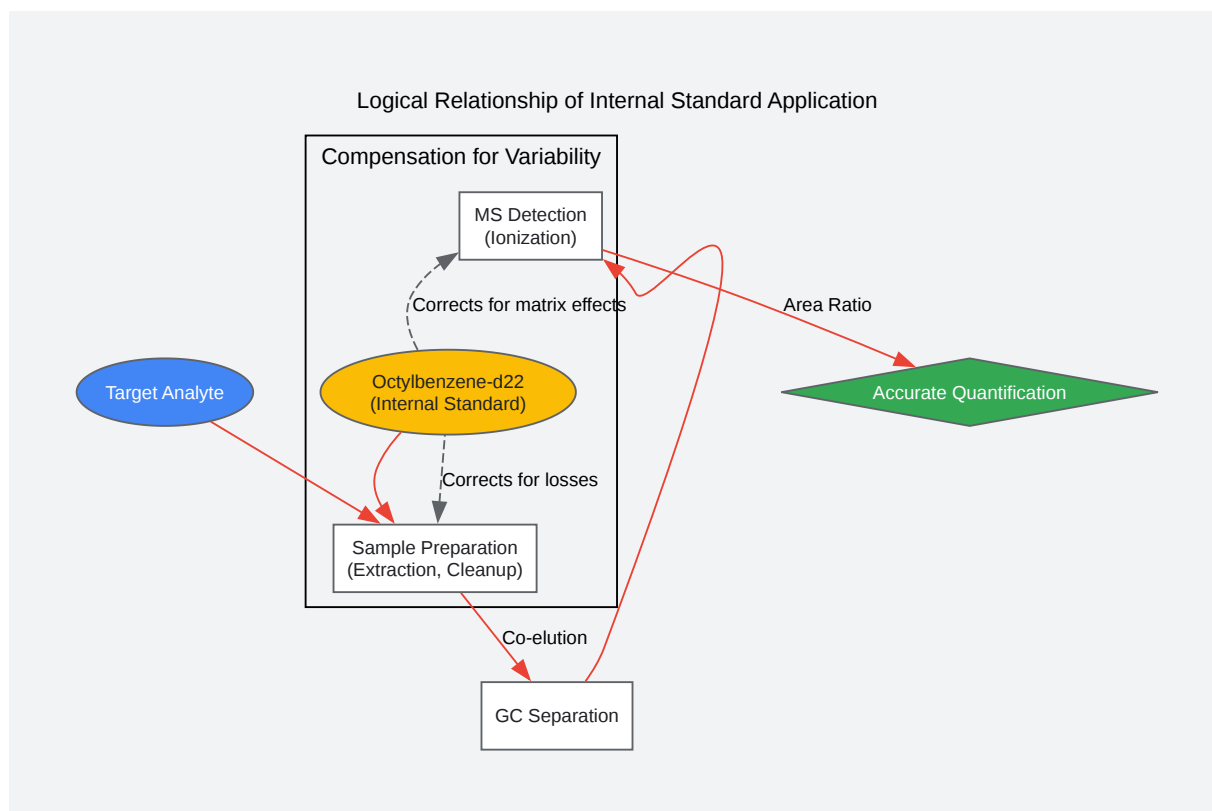
- Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration for the calibration standards.
- Perform a linear regression on the calibration curve.
- For each sample, calculate the ratio of the analyte peak area to the internal standard peak area.
- Determine the concentration of the analyte in the sample using the equation from the linear regression of the calibration curve.

Workflow and Logical Diagrams

The following diagrams illustrate the general workflow for using a deuterated internal standard in a quantitative GC-MS analysis and the logical relationship of its application.

General Workflow for Quantitative Analysis using a Deuterated Internal Standard





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